

Personal protective equipment for handling L-Glutathione reduced-13C

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Compound of Interest

Compound Name: *L-Glutathione reduced-13C*

Cat. No.: *B15135337*

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Essential Safety and Handling of L-Glutathione reduced-13C

For researchers, scientists, and drug development professionals, ensuring safe handling and proper disposal of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for **L-Glutathione reduced-13C**, a stable isotope-labeled compound. Adherence to these protocols is critical for maintaining a safe laboratory environment.

Personal Protective Equipment (PPE)

The following table summarizes the necessary personal protective equipment for handling **L-Glutathione reduced-13C**, based on standard laboratory safety protocols for non-hazardous chemical powders.

PPE Category	Required Equipment
Eye Protection	Safety glasses with side-shields or goggles.
Hand Protection	Protective gloves (e.g., nitrile rubber).
Body Protection	Laboratory coat.
Respiratory	A dust mask or respirator is recommended when handling large quantities or if dust is generated. Use only outdoors or in a well-ventilated area. [1] [2]

Operational Plan: Handling and Storage

Handling:

- Wear appropriate personal protective equipment as outlined in the table above.[\[1\]](#)[\[3\]](#)
- Avoid contact with skin, eyes, and clothing.[\[3\]](#)
- Avoid inhalation and ingestion.[\[3\]](#)
- Ensure adequate ventilation in the handling area.[\[1\]](#)[\[3\]](#)
- Avoid the formation of dust.[\[3\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)[\[2\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[2\]](#)

Storage:

- Keep the container tightly closed in a dry and well-ventilated place.[\[1\]](#)[\[3\]](#)
- For long-term storage, it is recommended to keep the product refrigerated, between -20°C and -80°C.[\[4\]](#)

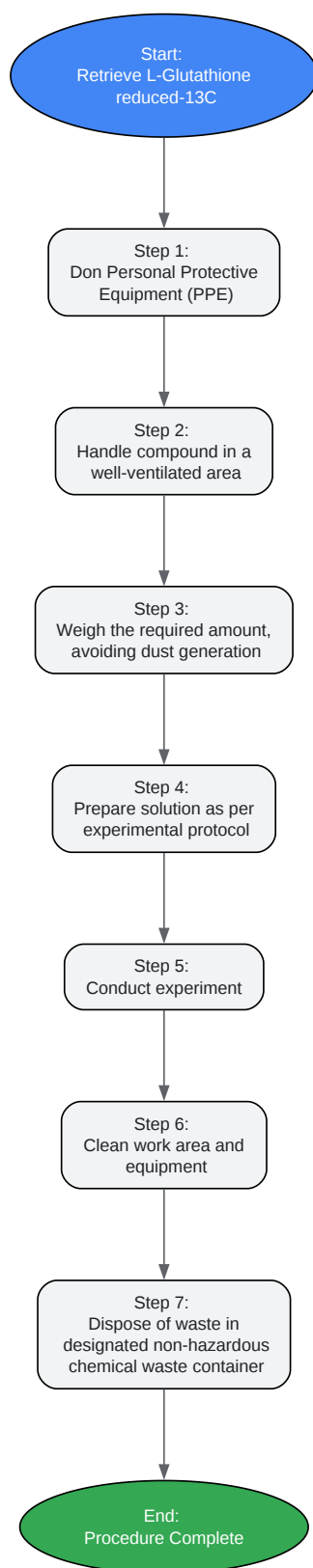
Disposal Plan

L-Glutathione reduced- ^{13}C is not classified as a hazardous substance.^[4] As a stable isotope-labeled compound, it is not radioactive. Therefore, disposal should be in accordance with local regulations for non-hazardous chemical waste.

- Sweep up any spills and shovel the material into suitable containers for disposal.^[3]
- Avoid generating dust during clean-up.^[3]
- Dispose of the contents and container at an approved waste management plant.^[4]
- Do not release into the environment.^[3]

Experimental Workflow: Safe Handling and Disposal

The following diagram outlines the standard procedure for the safe handling and disposal of **L-Glutathione reduced- ^{13}C** in a laboratory setting.



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Caption: Workflow for handling and disposal of **L-Glutathione reduced-13C**.

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